

Stability of T-1105 in solution and storage

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Compound of Interest

Compound Name: **T-1105**

Cat. No.: **B1682577**

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Technical Support Center: T-1105

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability of **T-1105** in solution and during storage. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **T-1105** and what is its mechanism of action?

A1: **T-1105** is a broad-spectrum antiviral agent and a structural analogue of Favipiravir (T-705). It is a prodrug that, once inside the cell, is metabolized into its active form, **T-1105** ribonucleoside triphosphate (**T-1105**-RTP). **T-1105**-RTP then acts as an inhibitor of viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for the replication of many RNA viruses. By inhibiting RdRp, **T-1105** effectively blocks viral replication.[1][2][3]

Q2: How should I store the solid (powder) form of **T-1105**?

A2: Solid **T-1105** should be stored in a tightly sealed container in a dry and dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store the powder at -20°C.

Q3: How should I prepare a stock solution of **T-1105**?

A3: It is recommended to prepare stock solutions of **T-1105** in a suitable organic solvent such as dimethyl sulfoxide (DMSO). Due to the limited stability of **T-1105** in solution, it is advisable to prepare fresh solutions for each experiment or to prepare small aliquots of a concentrated stock solution and store them at -80°C for short periods. Avoid repeated freeze-thaw cycles.

Q4: What are the recommended storage conditions for **T-1105** solutions?

A4: **T-1105** solutions are known to be unstable. For immediate use, solutions can be kept at room temperature for a short period. For storage over a few days to a week, refrigeration at 2-8°C is recommended. For longer-term storage, aliquots of the stock solution should be stored at -80°C. It is crucial to minimize the exposure of solutions to light and air.

Q5: In which solvents is **T-1105** soluble?

A5: **T-1105** is soluble in dimethyl sulfoxide (DMSO). Its solubility in aqueous solutions like phosphate-buffered saline (PBS) is expected to be limited, and the stability in such solutions is a significant consideration.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpectedly low or no antiviral activity in my experiment.	1. Degradation of T-1105 in solution. 2. Improper storage of stock solutions. 3. Cell line-dependent differences in metabolic activation.[2][4]	1. Prepare fresh T-1105 solutions for each experiment from a recently purchased or properly stored solid compound. 2. Ensure stock solutions are aliquoted and stored at -80°C to avoid repeated freeze-thaw cycles. 3. Be aware that the conversion of T-1105 to its active form (T-1105-RTP) can vary significantly between different cell lines. Consider using a cell line known to efficiently metabolize T-1105 or its analogue, favipiravir.
Precipitation observed in my T-1105 solution.	1. Exceeding the solubility limit of T-1105 in the chosen solvent. 2. Temperature fluctuations during storage.	1. Ensure the concentration of your solution does not exceed the solubility limit of T-1105 in the specific solvent. Gentle warming and sonication may aid in dissolution. 2. Store solutions at a constant, recommended temperature. Avoid repeated freezing and thawing.
Variability in experimental results between different batches of T-1105 solution.	1. Inconsistent solution preparation. 2. Degradation of the solution over time.	1. Follow a standardized and precise protocol for preparing all T-1105 solutions. 2. Use freshly prepared solutions whenever possible. If using stored aliquots, ensure they are from the same stock and have been stored under

identical conditions for the same duration.

Stability Data (Based on its structural analogue, Favipiravir)

As there is limited direct quantitative stability data for **T-1105**, the following tables summarize the stability of its close structural analogue, Favipiravir (T-705), in different solutions and under various storage conditions. This data can serve as a valuable reference for handling **T-1105** solutions.

Table 1: Stability of Favipiravir (2 mg/mL) in Solution Under Different Storage Temperatures

Solvent	Storage Temperature	Duration	Remaining Favipiravir (%)
PBS (Phosphate-Buffered Saline)	5°C ± 3°C	12 months	100.50 ± 0.71
PBS	25°C ± 2°C	3 months	97.20 ± 1.03
PBS	40°C ± 2°C	1 month	97.80 ± 1.10
NS (Normal Saline)	5°C ± 3°C	1 week	95.60 ± 0.90
NS	25°C ± 2°C	1 week	~84.4
NS	40°C ± 2°C	1 week	~44.2

Data from a study on Favipiravir inhalation solution.

Table 2: General Storage Recommendations for **T-1105**

Form	Storage Condition	Duration
Solid (Powder)	-20°C	Long-term (months to years)
Solid (Powder)	0 - 4°C	Short-term (days to weeks)
Solution (in DMSO)	-80°C	Short-term (up to 1 year)
Solution (in DMSO)	-20°C	Very short-term (up to 1 month)

Experimental Protocols

Protocol 1: Preparation of a 10 mM **T-1105** Stock Solution in DMSO

- Materials:

- **T-1105** powder (Molecular Weight: 139.11 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated analytical balance and appropriate weighing tools
- Vortex mixer

- Procedure:

1. Allow the **T-1105** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
2. In a sterile environment (e.g., a laminar flow hood), weigh out the desired amount of **T-1105** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.391 mg of **T-1105**.
3. Add the weighed **T-1105** powder to a sterile microcentrifuge tube.

4. Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution with 1.391 mg of **T-1105**, add 1 mL of DMSO.
5. Vortex the tube until the **T-1105** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
6. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to minimize freeze-thaw cycles.
7. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
8. Store the aliquots at -80°C.

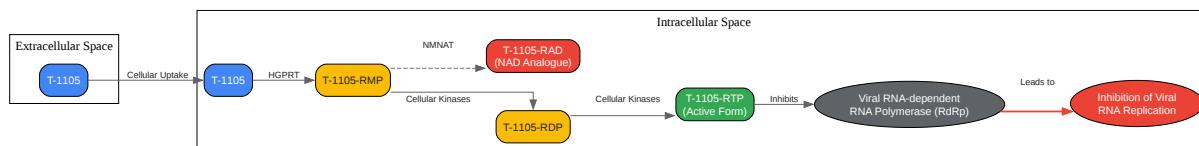
Protocol 2: Forced Degradation Study (Based on Favipiravir Methodology)

This protocol outlines a general procedure for assessing the stability of a compound under stress conditions, adapted from studies on favipiravir. This can be used to evaluate the stability-indicating nature of an analytical method for **T-1105**.

- Materials:
 - **T-1105** stock solution (e.g., 1 mg/mL in methanol)
 - Hydrochloric acid (HCl) solution (e.g., 1 M)
 - Sodium hydroxide (NaOH) solution (e.g., 1 M)
 - Hydrogen peroxide (H₂O₂) solution (e.g., 30%)
 - Water bath or incubator
 - UV light chamber
 - HPLC system with a suitable column (e.g., C18) and detector
- Procedure:

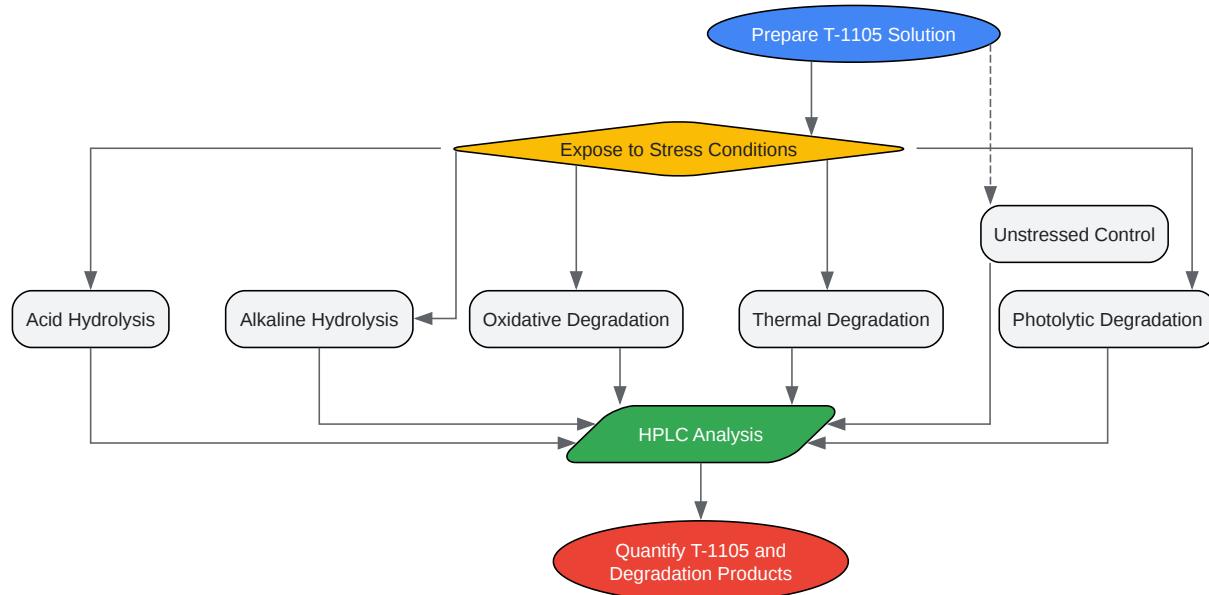
1. Acid Hydrolysis: Mix an equal volume of the **T-1105** stock solution with 1 M HCl. Incubate the mixture at a controlled temperature (e.g., 60°C) for a defined period (e.g., 2 hours). Neutralize the solution with an appropriate amount of NaOH before HPLC analysis.
2. Alkaline Hydrolysis: Mix an equal volume of the **T-1105** stock solution with 1 M NaOH. Incubate the mixture at a controlled temperature (e.g., 60°C) for a defined period (e.g., 2 hours). Neutralize the solution with an appropriate amount of HCl before HPLC analysis.
3. Oxidative Degradation: Mix an equal volume of the **T-1105** stock solution with 30% H₂O₂. Incubate the mixture at room temperature or a slightly elevated temperature for a defined period (e.g., 24 hours).
4. Thermal Degradation: Place an aliquot of the **T-1105** stock solution in an oven at a high temperature (e.g., 105°C) for a defined period (e.g., 6 hours).
5. Photolytic Degradation: Expose an aliquot of the **T-1105** stock solution to UV light (e.g., 254 nm) in a photostability chamber for a defined period.
6. Analysis: Analyze all stressed samples, along with an unstressed control sample, by a validated HPLC method to separate and quantify the parent compound and any degradation products.

Visualizations



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Caption: Metabolic activation pathway of **T-1105**.



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Caption: Workflow for a forced degradation study.

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